

An In-depth Technical Guide to 1-(5-chlorothiophen-2-yl)ethanone

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Compound of Interest

Compound Name: 2-Acetyl-5-chlorothiophene

Cat. No.: B429048

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This technical guide provides a comprehensive overview of 1-(5-chlorothiophen-2-yl)ethanone, a significant intermediate in the fields of pharmaceutical and agrochemical research. The document details its chemical identity, physicochemical properties, synthesis protocols, and key reactions, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity

- IUPAC Name: 1-(5-chlorothiophen-2-yl)ethanone[1][2]
- Common Name: **2-Acetyl-5-chlorothiophene**
- CAS Number: 6310-09-4[1]

Synonyms:[1][2][3]

- 1-(5-Chloro-2-thienyl)ethanone
- 5-Acetyl-2-chlorothiophene
- 5-Chloro-2-acetylthiophene
- 5-Chloro-2-thienyl methyl ketone
- Ketone, 5-chloro-2-thienyl methyl

- NSC 43020

Physicochemical and Spectral Data

The quantitative properties of 1-(5-chlorothiophen-2-yl)ethanone are summarized in the table below. This data is crucial for its handling, characterization, and application in synthetic chemistry.

Property	Value	Reference
Molecular Formula	C ₆ H ₅ ClOS	[2][3]
Molecular Weight	160.62 g/mol	[2][3]
Appearance	White to Off-White Solid / Crystals or powder	[4]
Melting Point	44.0-49.0 °C	[4][5]
Boiling Point	117-118 °C at 17 mmHg	[5]
Solubility	Soluble in organic solvents like ethanol and ether; limited solubility in water.	[6]
Storage	2-8°C Refrigerator	

Note: Detailed spectral data including FTIR, ¹H NMR, and ¹³C NMR are available and can be found in specialized chemical databases.[3]

Experimental Protocols

The synthesis of 1-(5-chlorothiophen-2-yl)ethanone is most commonly achieved via Friedel-Crafts acylation of 2-chlorothiophene. Below are two detailed methodologies.

Protocol 1: Acylation using Acetic Anhydride and Phosphoric Acid[7]

This method utilizes acetic anhydride as the acylating agent with a catalytic amount of phosphoric acid.

- Materials:
 - 2-Chlorothiophene (10g)
 - Ethylene dichloride (30g)
 - Acetic anhydride (17g)
 - Phosphoric acid (catalytic amount)
 - Water (30g)
 - Liquid caustic soda (sodium hydroxide solution)
- Procedure:
 - To a reaction flask, add 10g of 2-chlorothiophene and 30g of ethylene dichloride.
 - Add 17g of acetic anhydride and a catalytic amount of phosphoric acid to the mixture.
 - Heat the mixture to reflux and maintain for 4 hours.
 - After the insulation period, cool the reaction mixture to room temperature.
 - Add 30g of water and adjust the pH to neutral using liquid caustic soda.
 - Allow the layers to separate. Collect the organic layer.
 - Concentrate the organic layer under reduced pressure to obtain 1-(5-chlorothiophen-2-yl)ethanone.
 - Yield: 13.1g (97%)[7]

Protocol 2: Friedel-Crafts Acylation using Acetyl Chloride and Aluminum Trichloride[8]

This classic Friedel-Crafts approach uses acetyl chloride and a stoichiometric amount of aluminum trichloride as the Lewis acid catalyst.

- Materials:

- 2-Chlorothiophene
- Acetyl chloride
- Aluminum trichloride (AlCl_3)
- Procedure:
 - The reaction is performed by treating 2-chlorothiophene with acetyl chloride in the presence of aluminum trichloride.
 - The acetyl group is introduced at the 5-position of the 2-chlorothiophene ring.
 - (Further details on stoichiometry, solvent, temperature, and workup would be required for precise replication but are based on standard Friedel-Crafts conditions).
 - Yield: 91%[\[8\]](#)

Key Reactions and Synthetic Utility

1-(5-chlorothiophen-2-yl)ethanone is a versatile building block. One of its important reactions is the oxidation of the acetyl group to a carboxylic acid, yielding 5-chlorothiophene-2-carboxylic acid, a valuable intermediate for pharmaceuticals.[\[9\]](#)

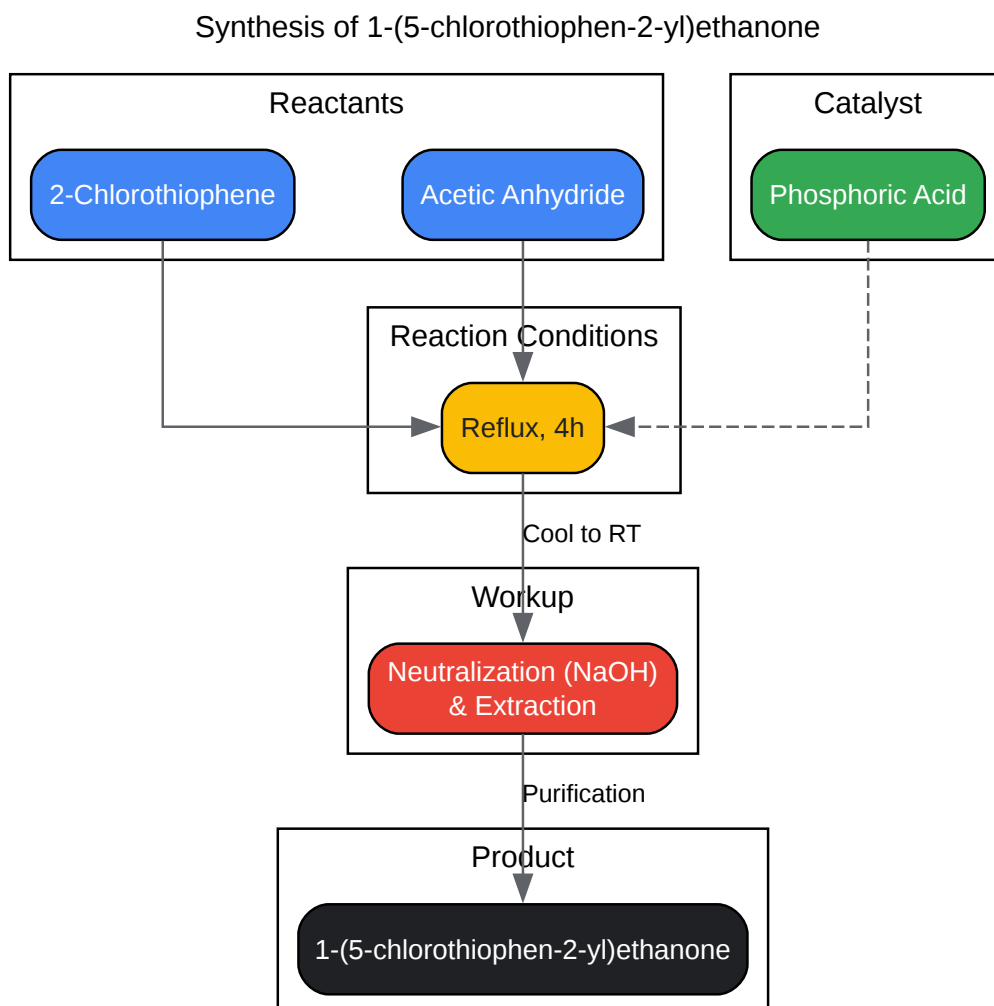
Protocol: Oxidation to 5-chlorothiophene-2-carboxylic acid[\[10\]](#)

- Materials:
 - 1-(5-chlorothiophen-2-yl)ethanone
 - Acetone
 - Potassium dihydrogen phosphate (KH_2PO_4) aqueous solution
 - Sodium chlorite (NaClO_2) aqueous solution
- Procedure:
 - Dissolve the starting material, 1-(5-chlorothiophen-2-yl)ethanone, in acetone.

- Cool the solution to 0-10 °C.
- Dropwise, add an aqueous solution of potassium dihydrogen phosphate to the reaction mixture.
- Subsequently, add an aqueous solution of sodium chlorite dropwise.
- Allow the reaction to proceed at 20-30 °C to facilitate the oxidation.
- Upon completion, the product, 5-chlorothiophene-2-carboxylic acid, is isolated.

Visualized Synthesis Workflow

The following diagram illustrates the synthetic pathway for 1-(5-chlorothiophen-2-yl)ethanone starting from 2-chlorothiophene via the Friedel-Crafts acylation reaction.



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Caption: Friedel-Crafts acylation workflow for the synthesis of 1-(5-chlorothiophen-2-yl)ethanone.

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